

# Tirbanibulin Mesylate in DMSO: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Tirbanibulin Mesylate

Cat. No.: B1673879

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This technical support center provides researchers, scientists, and drug development professionals with essential information on the solubility and stability of **Tirbanibulin Mesylate** in Dimethyl Sulfoxide (DMSO). Below you will find troubleshooting guides, frequently asked questions, and detailed experimental protocols to ensure the successful preparation and storage of your experimental solutions.

## Quick Reference Data

For your convenience, the key quantitative data regarding **Tirbanibulin Mesylate** is summarized in the table below.

Parameter	Value	Source
Solubility in DMSO	99 mg/mL (187.63 mM)	[1]
Storage (Powder)	-20°C for up to 3 years	[1]
0-4°C for short term (days to weeks)	[2]	
-20°C for long term (months to years)	[2]	
Storage (In DMSO)	-80°C for up to 1 year	[1]

## Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for **Tirbanibulin Mesylate**?

A1: DMSO is the recommended solvent for **Tirbanibulin Mesylate**. It is freely soluble in DMSO.[3] For optimal results, it is advisable to use freshly opened DMSO that has not absorbed moisture.[1]

Q2: How do I prepare a stock solution of **Tirbanibulin Mesylate** in DMSO?

A2: To prepare a stock solution, weigh the desired amount of **Tirbanibulin Mesylate** powder and add the appropriate volume of high-quality, anhydrous DMSO. Sonication is recommended to facilitate dissolution.[1] For a detailed step-by-step guide, please refer to the Experimental Protocols section.

Q3: The compound is not fully dissolving in DMSO. What should I do?

A3: If you encounter solubility issues, ensure you have not exceeded the maximum solubility of 99 mg/mL.[1] Gentle warming and/or sonication can be used to aid dissolution.[1] It is also crucial to use a high grade of DMSO, as water content can affect solubility.

Q4: How should I store my **Tirbanibulin Mesylate** stock solution in DMSO?

A4: For long-term stability, stock solutions of **Tirbanibulin Mesylate** in DMSO should be stored at -80°C for up to one year.[1] It is recommended to prepare and use the working solution immediately after dilution from the stock.[1]

Q5: Is the **Tirbanibulin Mesylate** powder sensitive to light or moisture?

A5: The recommended storage condition for the solid powder is in a dry and dark place.[2] This suggests that minimizing exposure to light and moisture is best practice for maintaining the integrity of the compound.

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation observed in stock solution upon storage	Improper storage temperature.	Store the DMSO stock solution at -80°C.[1] Avoid repeated freeze-thaw cycles by aliquoting the stock solution into smaller, single-use vials.
Inconsistent experimental results	Degradation of the compound in solution.	It is recommended that the working solution be prepared fresh for immediate use.[1] Ensure the stock solution has been stored correctly and is within the recommended one-year stability period when stored at -80°C.[1]
Inaccurate concentration of the stock solution.	Re-verify calculations and ensure the powder was fully dissolved during the initial preparation. Use of sonication is recommended.[1]	

## Experimental Protocols

### Preparation of a 100 mM Tirbanibulin Mesylate Stock Solution in DMSO

Materials:

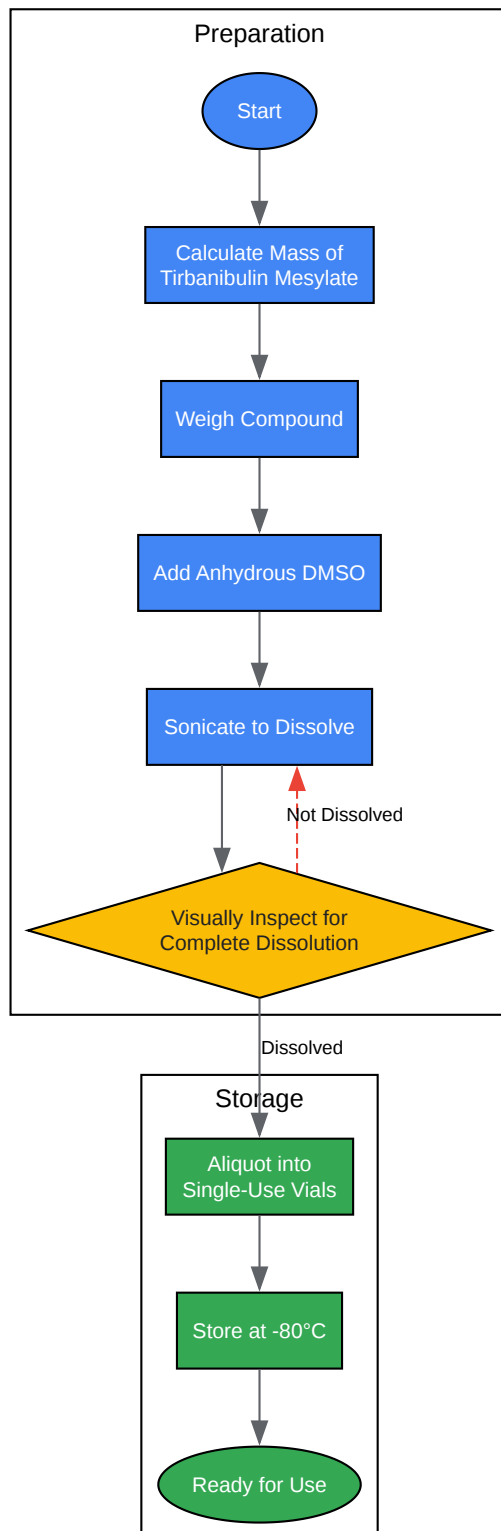
- **Tirbanibulin Mesylate** powder (MW: 527.63 g/mol )
- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Sonicator bath

#### Procedure:

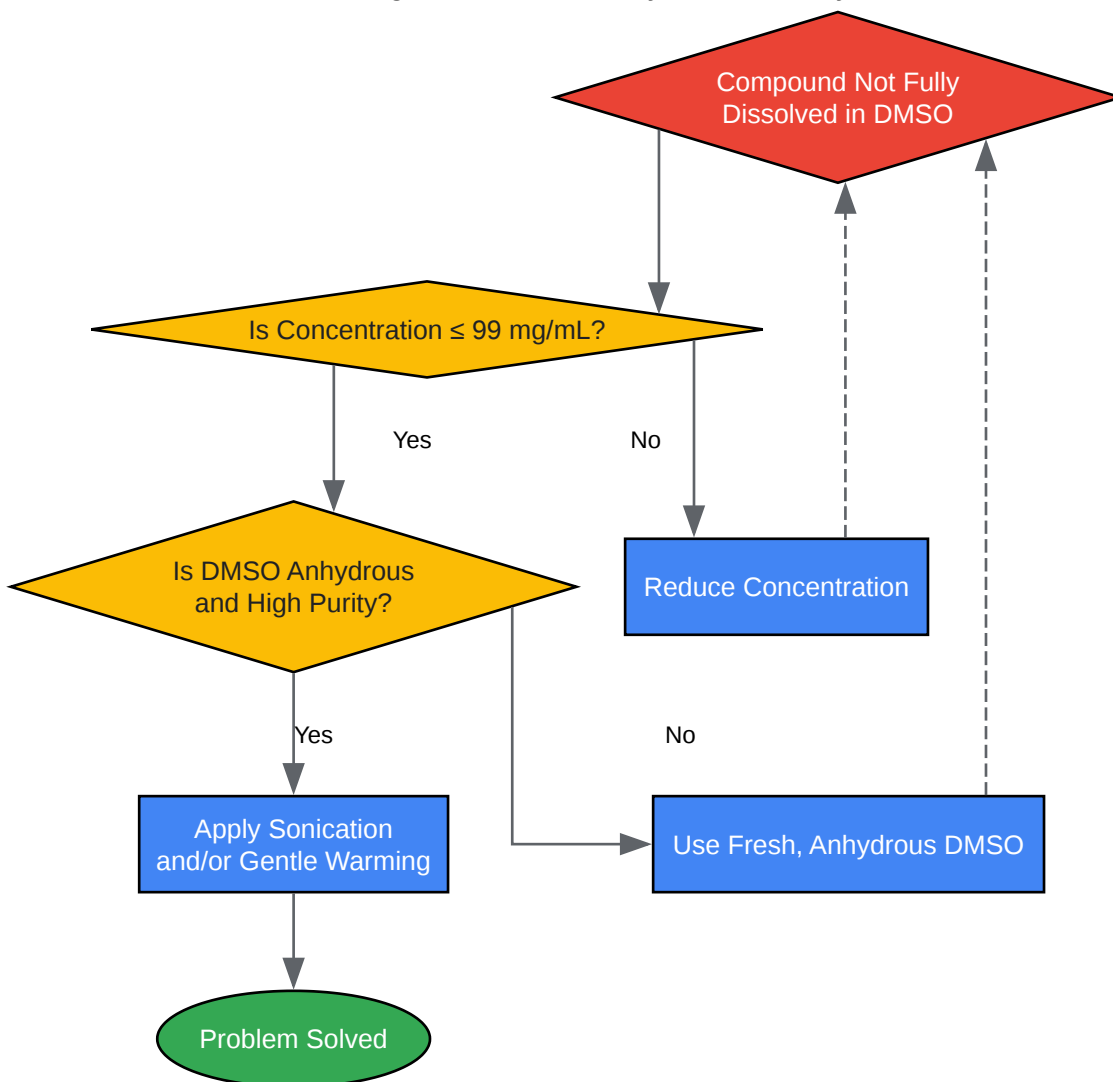
- Calculation: Determine the mass of **Tirbanibulin Mesylate** required. For 1 mL of a 100 mM stock solution:
  - $\text{Mass (mg)} = 100 \text{ mmol/L} \times 1 \text{ L}/1000 \text{ mL} \times 1 \text{ mL} \times 527.63 \text{ g/mol} \times 1000 \text{ mg/g} = 52.76 \text{ mg}$
- Weighing: Accurately weigh 52.76 mg of **Tirbanibulin Mesylate** powder and transfer it to a sterile vial.
- Dissolution: Add 1 mL of anhydrous DMSO to the vial.
- Sonication: Place the vial in a sonicator bath and sonicate until the powder is completely dissolved.<sup>[1]</sup> Visually inspect the solution to ensure there are no visible particles.
- Storage: For long-term storage, aliquot the stock solution into smaller, single-use volumes and store at -80°C.<sup>[1]</sup>

## Visualized Workflows and Pathways

## Workflow for Preparing Tirbanibulin Mesylate Stock Solution



## Troubleshooting Tirbanibulin Mesylate Solubility Issues



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## References

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